

# Technical Support Center: Amphetamine Immunoassays & Pseudoephedrine Cross-Reactivity

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## Compound of Interest

Compound Name: (-)-Pseudoephedrine

Cat. No.: B034784

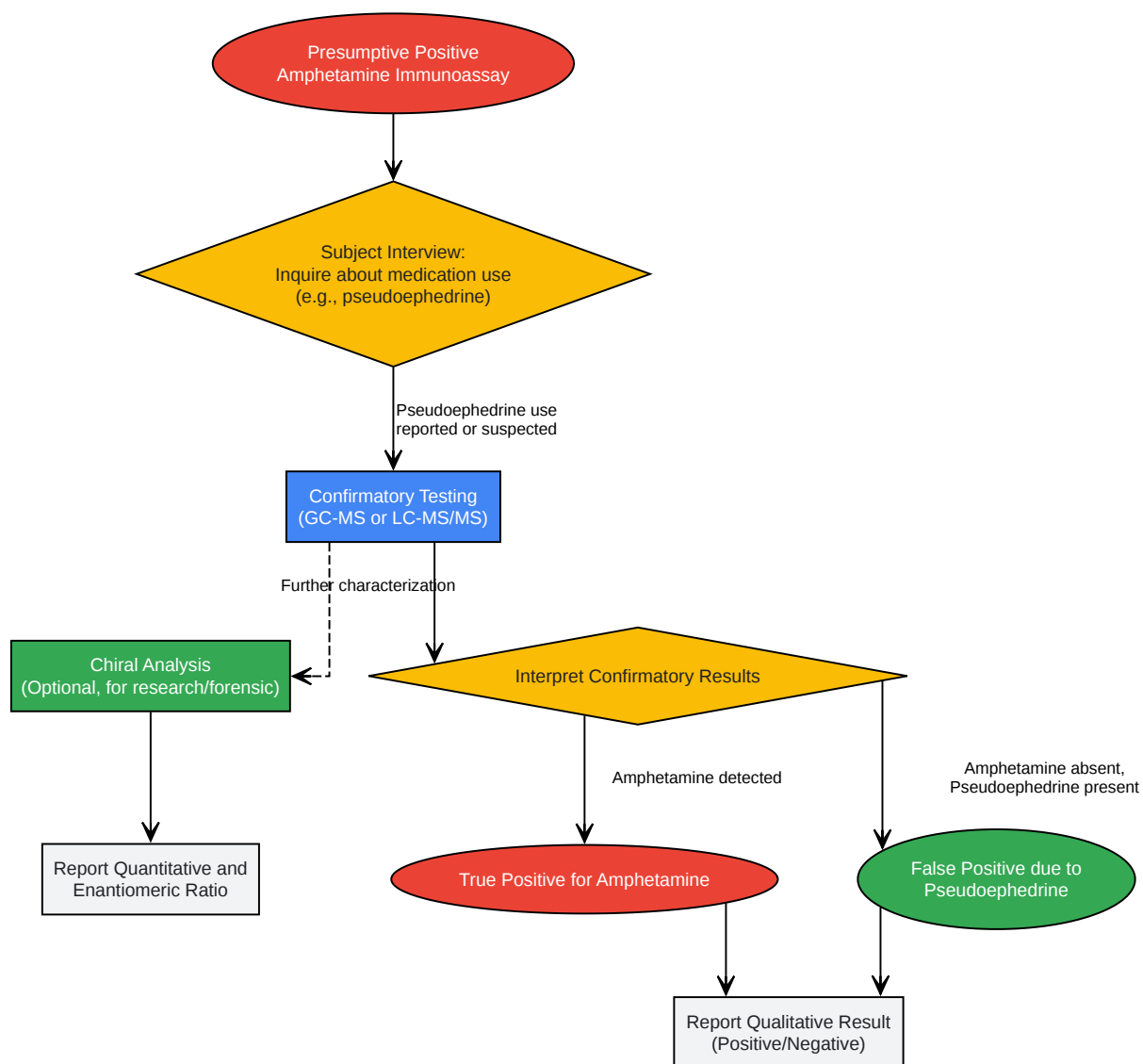
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This technical support center provides guidance for researchers, scientists, and drug development professionals encountering potential cross-reactivity of pseudoephedrine in amphetamine immunoassays. The following troubleshooting guides and frequently asked questions (FAQs) are designed to address common issues and provide clear, actionable solutions.

## Troubleshooting Guide: Positive Amphetamine Immunoassay Results

This guide will help you navigate a presumptive positive amphetamine immunoassay result, considering the potential for pseudoephedrine cross-reactivity.

**Issue:** A sample has tested positive for amphetamines using a screening immunoassay, but the subject reports use of over-the-counter cold or allergy medication containing pseudoephedrine.



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Caption: Workflow for troubleshooting a presumptive positive amphetamine immunoassay.

## Step-by-Step Troubleshooting:

- Initial Result Verification:
  - Question: Was the initial positive result expected?
  - Action: Review the subject's history. The structural similarity between pseudoephedrine and amphetamine is a known cause of cross-reactivity in many immunoassays.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) If the subject has been taking medications containing pseudoephedrine, a false positive is possible.[\[2\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Confirmatory Testing (Mandatory):
  - Question: How can I definitively determine if the positive result is due to amphetamine or pseudoephedrine?
  - Action: All presumptive positive immunoassay results must be confirmed using a more specific method.[\[2\]](#)[\[5\]](#)[\[9\]](#) Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS/MS) are the gold-standard confirmatory tests.[\[2\]](#)[\[5\]](#) These methods can distinguish between amphetamine and pseudoephedrine based on their unique chemical fingerprints.[\[5\]](#)
- Interpreting Confirmatory Results:
  - Question: What do the confirmatory test results indicate?
  - Action:
    - Positive for Amphetamine: The initial result is a true positive.
    - Negative for Amphetamine, Positive for Pseudoephedrine: The initial result was a false positive caused by pseudoephedrine cross-reactivity.[\[10\]](#)
- Advanced Analysis (for research and forensic applications):
  - Question: Can I determine the specific isomer of amphetamine or pseudoephedrine?

- Action: Chiral analysis techniques, such as chiral High-Performance Liquid Chromatography (HPLC) or chiral Supercritical Fluid Chromatography (SFC), can separate and identify the different stereoisomers of these compounds.[11][12][13] This can be useful for determining the synthetic route of illicitly produced amphetamines or for more in-depth research.[12]

## Frequently Asked Questions (FAQs)

### 1. Why does pseudoephedrine cause false positives in amphetamine immunoassays?

The chemical structure of pseudoephedrine is very similar to that of amphetamine.[1][3][4] Immunoassays utilize antibodies that bind to specific molecular shapes. Due to this structural similarity, the antibodies in some amphetamine immunoassay kits can mistakenly bind to pseudoephedrine, resulting in a false-positive signal.[2][5][10]

### 2. How common are false positives for amphetamines due to pseudoephedrine?

The rate of false positives can be significant and varies depending on the specific immunoassay used and the concentration of pseudoephedrine in the sample.[2][6] Some studies have reported high false-positive rates with certain immunoassays in the presence of pseudoephedrine.[6][14]

### 3. Are all amphetamine immunoassays equally affected by pseudoephedrine?

No, the degree of cross-reactivity varies between different manufacturers and even different lots of immunoassay kits.[2] It is crucial to consult the manufacturer's package insert for information on the cross-reactivity of their specific assay with pseudoephedrine and other compounds. One study comparing two different immunoassays found a significant difference in their false-positive rates when screening for amphetamines.

### 4. What are the typical cutoff concentrations for amphetamine screening and confirmation?

Screening and confirmation cutoff levels for amphetamines in urine can vary depending on regulatory guidelines and the testing laboratory. For example, some guidelines set the initial immunoassay screening cutoff for amphetamines at 500 ng/mL.[15] Confirmatory testing by GC-MS or LC-MS/MS will have its own, often lower, cutoff levels for the specific amphetamine compounds.[16]

5. Besides pseudoephedrine, what other substances can cause false positives for amphetamines?

A variety of prescription and over-the-counter medications have been reported to cause false-positive amphetamine results in immunoassays. These include certain antidepressants (like bupropion), antihypertensives (like labetalol), and other sympathomimetic amines.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

## Data Summary Tables

Table 1: Cross-Reactivity of Pseudoephedrine in Selected Amphetamine Immunoassays

Immunoassay Kit	Pseudoephedrine Concentration for Positive Result (ng/mL)	Reference
Microgenics DRI Amphetamine-Methamphetamine	High potential for cross-reactivity	<a href="#">[6]</a> <a href="#">[14]</a>
Abuscreen Online (KIMS) Amphetamines	Lower cross-reactivity than DRI	
Emit II Amphetamine/Methamphetamine	Cross-reactivity observed	<a href="#">[17]</a> <a href="#">[18]</a>

Note: This table is illustrative. Always refer to the manufacturer's documentation for specific cross-reactivity data.

Table 2: IC50 Values for Dopamine Uptake Inhibition

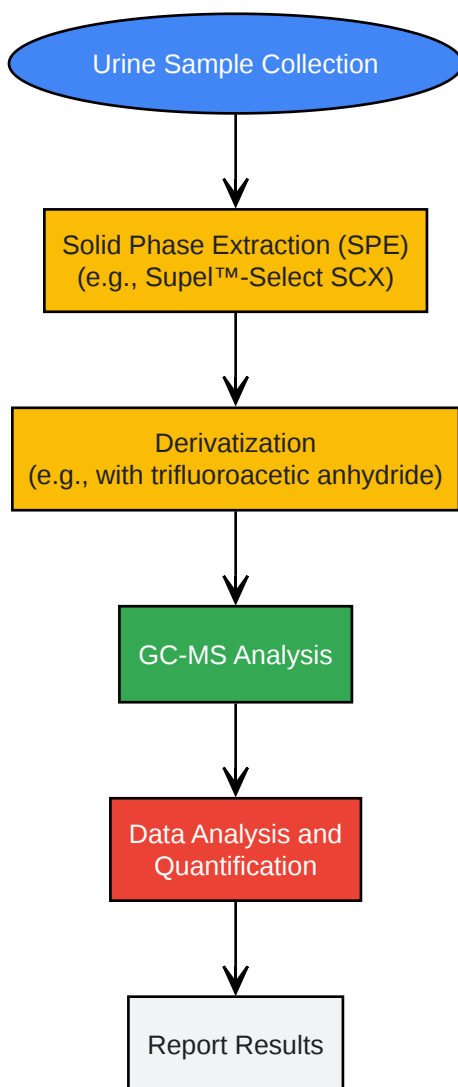
Compound	Striatum IC50 (μM)	Nucleus Accumbens IC50 (μM)	Reference
Amphetamine	4.28 ± 0.47	2.95 ± 0.42	<a href="#">[19]</a>
d-Pseudoephedrine	667 ± 126	530 ± 61	<a href="#">[19]</a>

This data demonstrates the significantly lower potency of pseudoephedrine compared to amphetamine in inhibiting dopamine uptake, a key mechanism of action for psychostimulants. [3][19]

## Experimental Protocols

### Protocol 1: Confirmatory Analysis of Amphetamines by GC-MS

This protocol provides a general outline for the confirmation of amphetamines in urine. Specific parameters may need to be optimized based on the instrumentation and reagents used.



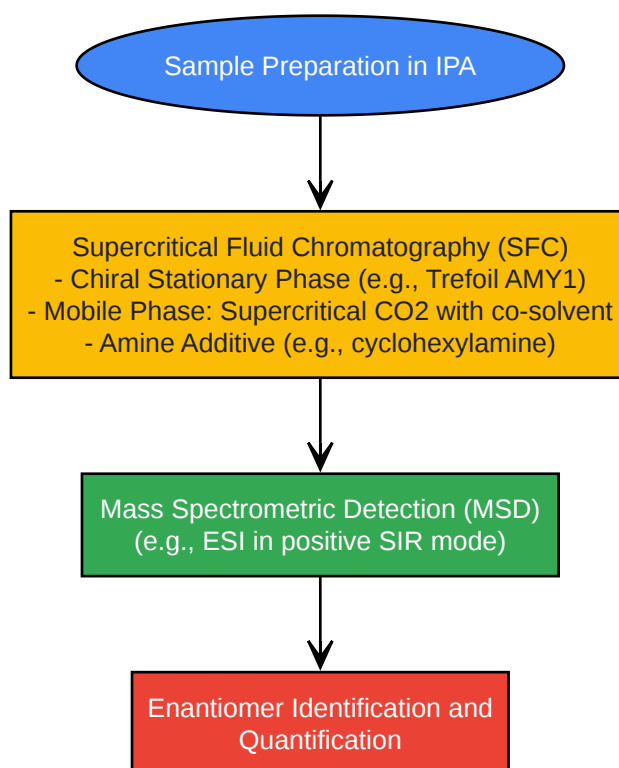
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Caption: General workflow for GC-MS confirmation of amphetamines.

- Sample Preparation (Solid Phase Extraction - SPE):
  - Acidify 1 mL of urine to pH 3-4 with formic acid.
  - Condition a Supel™-Select SCX SPE 96-well plate with 1 mL of 1% formic acid in acetonitrile, followed by 1 mL of water.
  - Load the acidified urine sample onto the plate.
  - Wash the plate with 2 mL of water, followed by 1 mL of 25% methanol.
  - Elute the analytes with 1 mL of 10% ammonium hydroxide in acetonitrile.[\[12\]](#)
- Derivatization:
  - Evaporate the eluate to dryness under a stream of nitrogen.
  - Reconstitute the residue in a derivatizing agent (e.g., trifluoroacetic anhydride) to create volatile derivatives suitable for GC analysis.
- GC-MS Analysis:
  - Inject the derivatized sample into a gas chromatograph coupled with a mass spectrometer.
  - The GC will separate the different compounds in the sample based on their boiling points and interaction with the column.
  - The MS will fragment the molecules and create a unique mass spectrum for each compound, allowing for positive identification and quantification.

## Protocol 2: Chiral Separation of Amphetamine and Pseudoephedrine Enantiomers by SFC-MS

This protocol outlines a method for the chiral separation of amphetamine and pseudoephedrine.



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Caption: Workflow for chiral analysis by SFC-MS.

- Standard/Sample Preparation:
  - Prepare a standard mixture containing the compounds of interest (d- and l-amphetamine, d- and l-pseudoephedrine) in a suitable solvent like isopropanol (IPA).[\[11\]](#)
- SFC-MS Analysis:
  - Chromatographic System: Supercritical fluid chromatograph with a mass spectrometer detector.
  - Chiral Column: A chiral stationary phase is essential for separating the enantiomers. An example is a Trefoil AMY1 (150 x 2.1 mm, 2.5  $\mu$ m) column.[\[11\]](#)
  - Mobile Phase: Supercritical CO<sub>2</sub> with an alcohol co-solvent (e.g., ethanol or a methanol/ethanol mixture) and an amine additive (e.g., 1% cyclohexylamine).[\[11\]](#) The



specific composition of the mobile phase will need to be optimized to achieve baseline separation of all enantiomers.[11]

- Detection: A single quadrupole mass spectrometer operating in positive electrospray ionization (ESI) and selected ion recording (SIR) mode can be used for detection and quantification.[11]
- Data Analysis:
  - The retention times of the different enantiomers will be unique, allowing for their identification.
  - The peak areas can be used to determine the concentration and enantiomeric ratio of each compound.

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## References

- 1. researchgate.net [researchgate.net]
- 2. 9+ Does Sudafed Cause False Positives on Drug Tests? [jitsi.cmu.edu.jm]
- 3. Amphetamine and pseudoephedrine cross-tolerance measured by c-Fos protein expression in brains of chronically treated rats - PMC [pmc.ncbi.nlm.nih.gov]
- 4. What is the difference between pseudoephedrine, ephedrine and methamphetamine? [worldofmolecules.com]
- 5. medcentral.com [medcentral.com]
- 6. researchgate.net [researchgate.net]
- 7. axisfortox.com [axisfortox.com]
- 8. researchgate.net [researchgate.net]
- 9. Amphetamine-positive urine drug screens in the setting of mexiletine use: A case series - PMC [pmc.ncbi.nlm.nih.gov]

- 10. [blog.averhealth.com](https://blog.averhealth.com) [[blog.averhealth.com](https://blog.averhealth.com)]
- 11. [dea.gov](https://dea.gov) [[dea.gov](https://dea.gov)]
- 12. Accurate Biological Testing for Amphetamine and Methamphetamine Abuse Using Chiral HPLC and MS Detection [[sigmaaldrich.com](https://sigmaaldrich.com)]
- 13. [dea.gov](https://dea.gov) [[dea.gov](https://dea.gov)]
- 14. Pseudoephedrine and False-Positive Immunoassay Urine Drug Tests for Amphetamine | Semantic Scholar [[semanticscholar.org](https://semanticscholar.org)]
- 15. [nrc.gov](https://nrc.gov) [[nrc.gov](https://nrc.gov)]
- 16. Understanding Drug Test Cutoff Levels: How to Read a... | PharmChek [[pharmchek.com](https://pharmchek.com)]
- 17. Differentiation of amphetamine/methamphetamine and other cross-immunoreactive sympathomimetic amines in urine samples by serial dilution testing - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 18. [academic.oup.com](https://academic.oup.com) [[academic.oup.com](https://academic.oup.com)]
- 19. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
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